

# Avenacein Y: A Technical Guide to the Antibiotic and Phytotoxin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Avenacein Y

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An In-depth Examination of its Synonyms, Biological Activity, and Experimental Protocols

For researchers, scientists, and professionals in drug development, this technical guide provides a comprehensive overview of **Avenacein Y**, a bioactive compound with notable antimicrobial and phytotoxic properties. This document synthesizes available data on its synonyms, Antibiotic Y and lateropyrone, and details its physicochemical characteristics, biological activities, and the experimental methodologies used in its study.

## Core Compound Identification and Properties

**Avenacein Y**, a metabolite produced by the fungus *Fusarium avenaceum*, is also recognized in scientific literature under the synonyms Antibiotic Y and lateropyrone.<sup>[1][2]</sup> This compound is characterized by the molecular formula  $C_{15}H_{10}O_8$  and a molecular weight of 318.2 g/mol.<sup>[1][3]</sup> Its solubility profile indicates it is soluble in dimethylformamide (DMF) and dimethyl sulfoxide (DMSO), moderately soluble in methanol and ethanol, and has poor solubility in water.<sup>[2]</sup>

Table 1: Physicochemical Properties of **Avenacein Y**

Property	Value	Reference
Synonyms	Antibiotic Y, lateropyrone	[2]
Molecular Formula	C <sub>15</sub> H <sub>10</sub> O <sub>8</sub>	[1][3]
Molecular Weight	318.2	[1][2]
Solubility	Soluble in DMF, DMSO; Moderately soluble in methanol, ethanol; Poorly soluble in water	[2]

## Biological Activity

**Avenacein Y** has demonstrated a range of biological activities, primarily exhibiting antibacterial, antifungal, and phytotoxic effects.[1][2] While its broad-spectrum antimicrobial potential is acknowledged, specific quantitative data, such as Minimum Inhibitory Concentration (MIC) or half-maximal inhibitory concentration (IC<sub>50</sub>) values against a comprehensive range of microorganisms, are not extensively detailed in currently available public literature. The compound's phytotoxicity suggests a potential role in plant-pathogen interactions.[1]

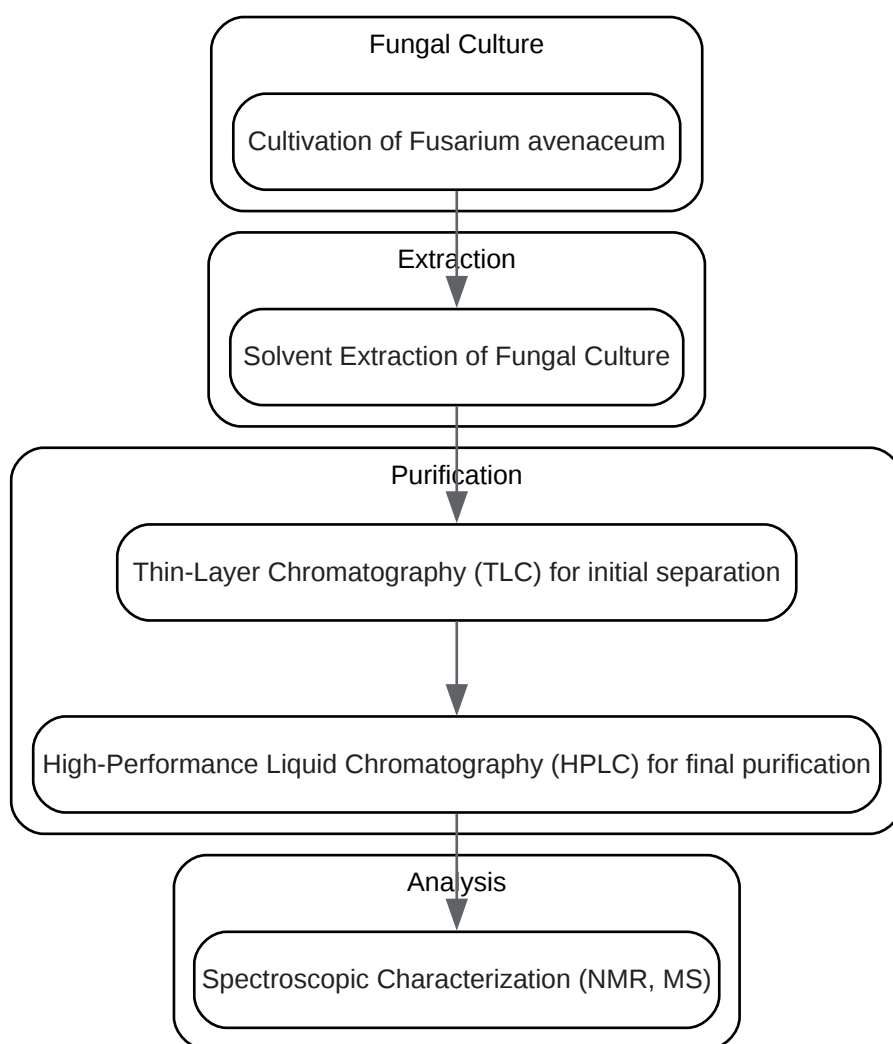
## Experimental Protocols

Detailed, step-by-step experimental protocols for the isolation, characterization, and bioassays of **Avenacein Y** are not standardized in single comprehensive sources. However, a general workflow can be inferred from various research publications.

## Isolation and Purification of Avenacein Y

The isolation of **Avenacein Y** typically involves the cultivation of *Fusarium avenaceum* on a suitable substrate, followed by extraction and purification of the target metabolite.

Logical Workflow for **Avenacein Y** Isolation and Purification



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Caption: General workflow for the isolation and purification of **Avenacein Y**.

#### Methodology:

- Fungal Culture: *Fusarium avenaceum* is cultured on a solid or liquid medium conducive to the production of secondary metabolites. Common substrates include cereal grains.[4][5]
- Extraction: The fungal biomass and culture medium are subjected to solvent extraction, typically using organic solvents like methanol or ethyl acetate, to isolate the crude mixture of metabolites.

- Initial Separation: The crude extract is often first analyzed and separated using Thin-Layer Chromatography (TLC) to identify the presence of **Avenacein Y** (initially referred to as Antibiotic Y due to its characteristic yellow fluorescence).[1]
- Purification: High-Performance Liquid Chromatography (HPLC) is a standard method for the final purification of **Avenacein Y** to a high degree of purity (>95%).[2]

## Characterization of Avenacein Y

The structural elucidation and confirmation of **Avenacein Y**'s identity are achieved through various spectroscopic techniques.

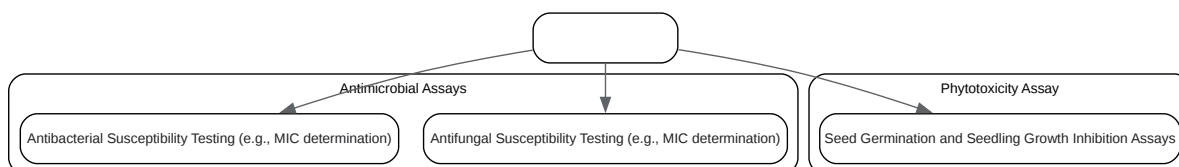
Methodology:

- Mass Spectrometry (MS): Used to determine the molecular weight and elemental composition of the compound.[1][3]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed information about the chemical structure, including the connectivity of atoms.[1]
- Infrared (IR) and Ultraviolet (UV) Spectroscopy: These techniques are used to identify functional groups and the chromophore system of the molecule, respectively.[1]

## Antimicrobial and Phytotoxicity Bioassays

Standard bioassay protocols are employed to evaluate the biological activity of purified **Avenacein Y**.

Logical Workflow for Bioactivity Testing



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